

2,6-Dichloro-3-nitrobenzonitrile CAS number 5866-98-8

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Compound of Interest

Compound Name: 2,6-Dichloro-3-nitrobenzonitrile

Cat. No.: B1308716

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An In-depth Technical Guide to **2,6-Dichloro-3-nitrobenzonitrile** (CAS: 5866-98-8)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,6-Dichloro-3-nitrobenzonitrile**, a versatile chemical intermediate. It covers its chemical and physical properties, potential applications, detailed experimental protocols for related compounds, and essential safety information. The information is structured to be a valuable resource for professionals in research and development.

Chemical and Physical Properties

2,6-Dichloro-3-nitrobenzonitrile is a substituted benzonitrile with the chemical formula $C_7H_2Cl_2N_2O_2$. Its structural and physical characteristics are crucial for its application in chemical synthesis.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Reference
CAS Number	5866-98-8	[1][2][3][4][5]
Molecular Formula	C ₇ H ₂ Cl ₂ N ₂ O ₂	[1][2][3][5]
Molecular Weight	217.01 g/mol	[2][3][4][5]
IUPAC Name	2,6-dichloro-3-nitrobenzonitrile	[1][5]
SMILES	<chem>C1=CC(=C(C(=C1--INVALID-LINK--[O-])Cl)C#N)Cl</chem>	[5]
InChI Key	NSKVWZIEYFSHIM-UHFFFAOYSA-N	[1][5]

Table 2: Physical and Chemical Data

Property	Value	Reference
Appearance	White to cream or pale yellow crystals or powder	[1]
Melting Point	104 - 110 °C	[1][4][5][6]
Boiling Point	341.7 °C (at 760 mmHg, Predicted)	[4][6]
Density	1.61 ± 0.1 g/cm ³ (Predicted)	[4][6]
Topological Polar Surface Area	66.93 Å ² - 69.6 Å ²	[2][4]
logP	2.7 - 2.77	[2][4]
Storage Temperature	Room Temperature or 0-8°C, sealed in dry conditions	[2][3][6][7][8]

Applications in Research and Development

2,6-Dichloro-3-nitrobenzonitrile serves as a key building block in various fields due to its reactive functional groups.

- **Pharmaceutical Development:** This compound is utilized as an intermediate in the synthesis of pharmaceutical compounds.[3] It has been specifically mentioned as an intermediate for preparing inhibitors of HIV replication.[9] The nitrile group is a common pharmacophore found in over 30 prescribed medications and is known for its biocompatibility and metabolic stability.[10]
- **Agrochemical Chemistry:** It is an important intermediate for creating new herbicides and pesticides, contributing to the development of effective crop protection solutions.[3]
- **Material Science:** The compound finds applications in the development of specialty polymers and coatings, where its properties can enhance the durability and performance of materials. [3]
- **Analytical Chemistry:** It can be used as a standard reference material for calibrating instruments and ensuring accuracy in chemical analysis.[3]
- **Environmental Studies:** Researchers use this chemical in studies to assess the degradation of pollutants and develop remediation strategies.[3]

Experimental Protocols

While a specific, detailed synthesis protocol for **2,6-Dichloro-3-nitrobenzonitrile** was not found in the provided search results, the synthesis of a closely related isomer, 2,3-Dichloro-6-nitrobenzonitrile, offers a representative example of the synthetic methodology for this class of compounds. This procedure involves a nucleophilic aromatic substitution reaction using a trichloronitrobenzene precursor and a cyanide source.

Synthesis of 2,3-Dichloro-6-nitrobenzonitrile (Isomer of the Target Compound)

This protocol is adapted from the synthesis of 2,3-Dichloro-6-nitrobenzonitrile from 2,3,4-trichloronitrobenzene.[11]

Materials:

- 2,3,4-trichloronitrobenzene (1 mol, 225 g)

- Cuprous cyanide (CuCN) (1 mol, 89.6 g)
- Pyridine (0.52 mol, 42 ml)
- Concentrated Hydrochloric Acid (HCl)
- Toluene
- Sodium Sulfate (Na₂SO₄), anhydrous
- Methanol

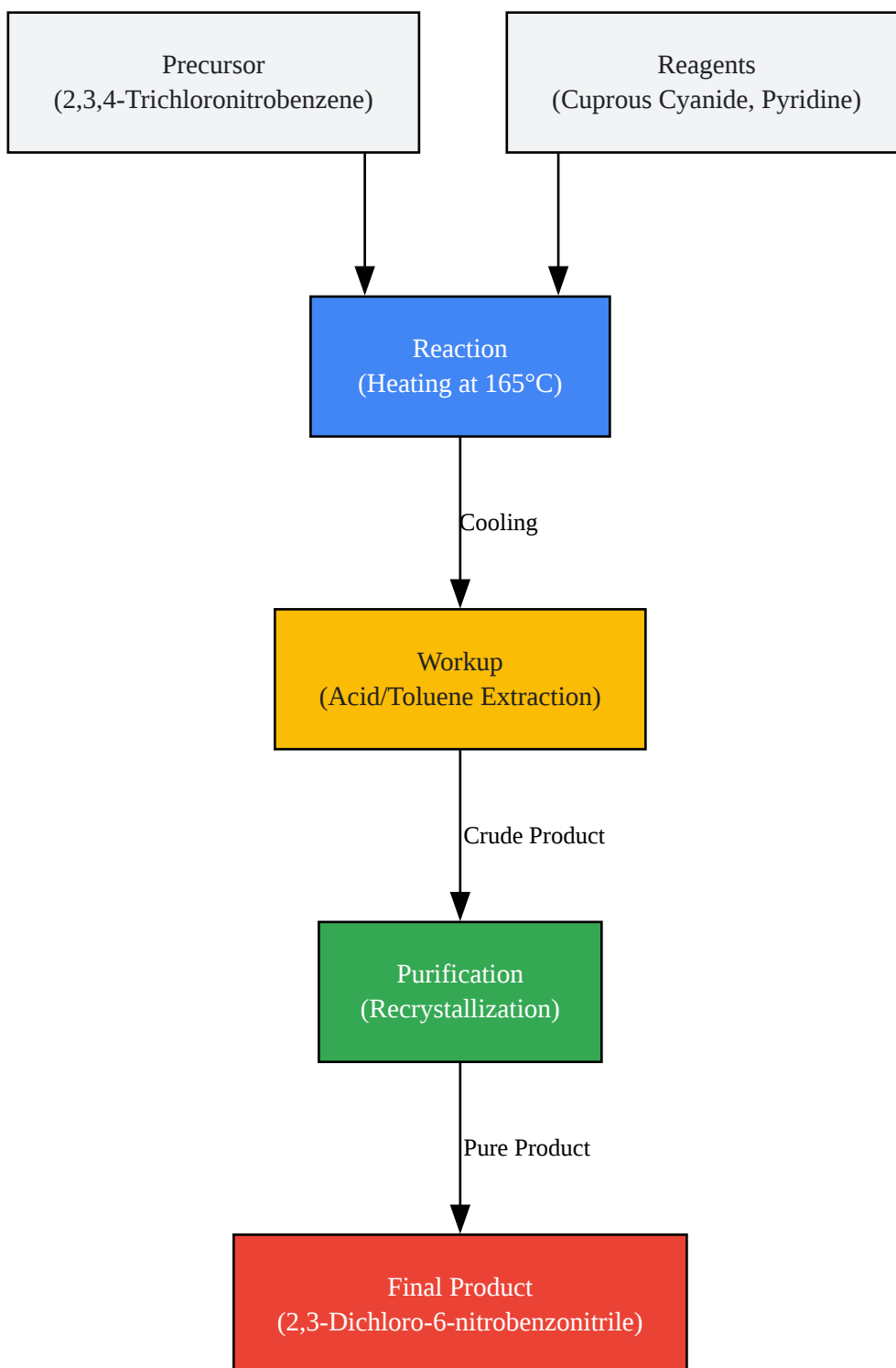
Procedure:

- **Reaction Setup:** In a reaction vessel suitable for heating under a nitrogen atmosphere, combine 2,3,4-trichloronitrobenzene (225 g) and cuprous cyanide (89.6 g).
- **Addition of Catalyst:** Evenly spread pyridine (42 ml) over the mixture.
- **Heating:** Heat the mixture to 100°C. Maintain this temperature until the mixture becomes stirrable.
- **Reaction Progression:** Once stirring has commenced, increase the temperature to 165°C over a period of 1.5 hours. Hold the reaction at this temperature for an additional 30 minutes.
- **Workup - Quenching and Extraction:** Allow the dark reaction mixture to cool. Add concentrated HCl (500 ml) and toluene (250 ml). Stir the mixture vigorously for 1.5 hours.
- **Phase Separation:** Separate the organic and aqueous layers. Extract the aqueous phase with toluene (3 x 250 ml).
- **Washing:** Combine all toluene extracts and wash sequentially with concentrated HCl (3 x 250 ml), water (250 ml), and saturated aqueous NaCl solution (2 x 250 ml).
- **Drying and Isolation:** Dry the resulting toluene solution over anhydrous Na₂SO₄, filter, and remove the solvent under reduced pressure to yield the crude product (approx. 185 g, 85% yield).[\[11\]](#)

- Purification: The crude product can be recrystallized from methanol (using approximately 2.1 ml per gram of product) to achieve high purity (e.g., 99%).^[11]

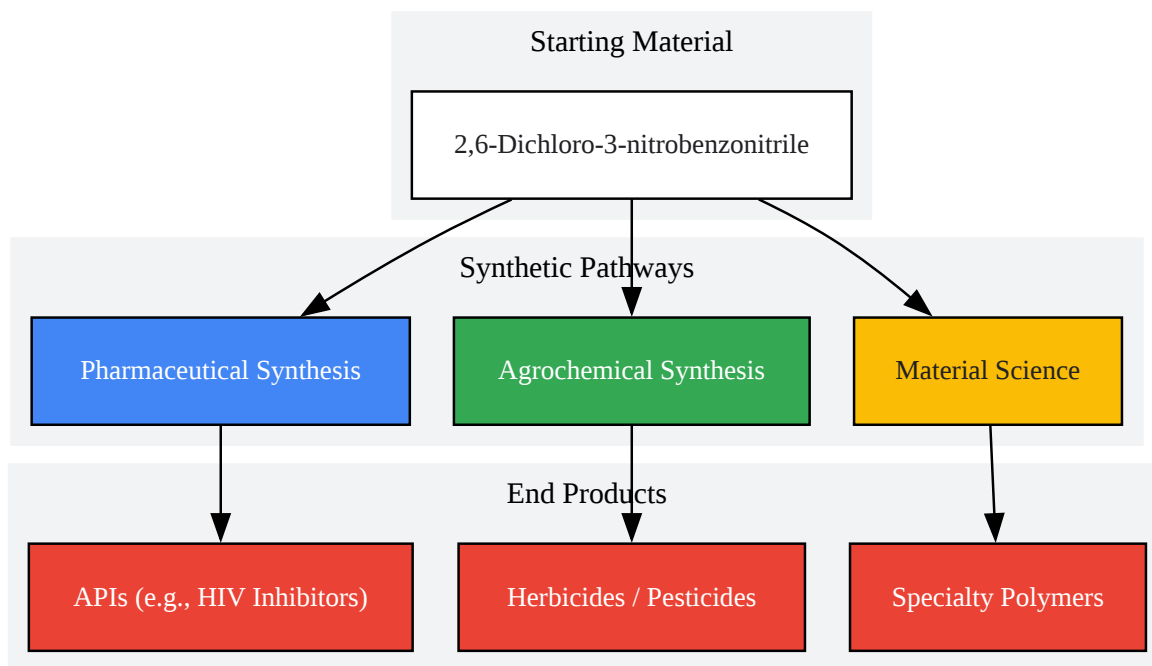
Visualizations

The following diagrams illustrate logical workflows relevant to the synthesis and application of dichloronitrobenzene compounds.



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Caption: Experimental workflow for the synthesis of 2,3-Dichloro-6-nitrobenzonitrile.



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Caption: Potential application pathways for **2,6-Dichloro-3-nitrobenzonitrile**.

Safety and Handling

2,6-Dichloro-3-nitrobenzonitrile is a hazardous substance and requires careful handling in a controlled laboratory environment.

Table 3: GHS Hazard Information

Hazard Statement	Code	Description	Reference
Acute Toxicity, Oral	H302	Harmful if swallowed	[4] [5] [8]
Skin Irritation	H315	Causes skin irritation	[5] [8]
Eye Irritation	H319	Causes serious eye irritation	[5]
Skin Sensitization	H317	May cause an allergic skin reaction	[8]
Acute Toxicity, Inhalation	H331 / H332	Toxic / Harmful if inhaled	[5] [8]
Acute Toxicity, Dermal	H312	Harmful in contact with skin	[5]
Respiratory Irritation	H335	May cause respiratory irritation	[5]

Handling Precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[\[12\]](#) Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[\[12\]](#)
- Engineering Controls: Handle product only in a closed system or with appropriate exhaust ventilation.[\[12\]](#)
- Hygiene: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product.[\[12\]](#)
- First Aid:
 - If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth.[\[12\]](#)
 - If on Skin: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.[\[12\]](#)

- If Inhaled: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[12]
- If in Eyes: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[12]

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[12] Store locked up.[12]

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